

A Technical Guide to the Molecular Structure and Formula of Sodium Abietate

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Compound of Interest

Compound Name: Sodium abietate

Cat. No.: B087542

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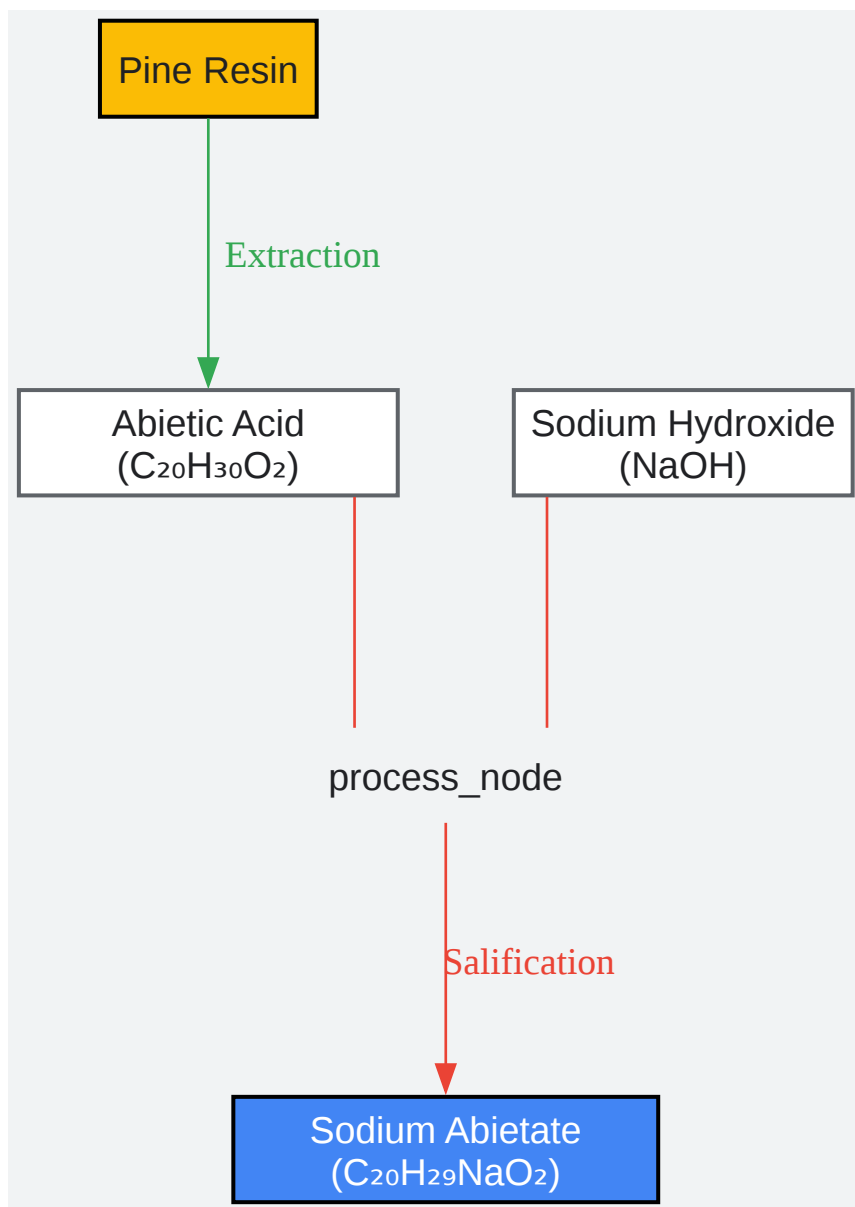
This document serves as an in-depth technical guide on the molecular characteristics, properties, and experimental protocols related to **sodium abietate**. It is intended for researchers, scientists, and professionals in drug development and materials science who require detailed information on this versatile compound.

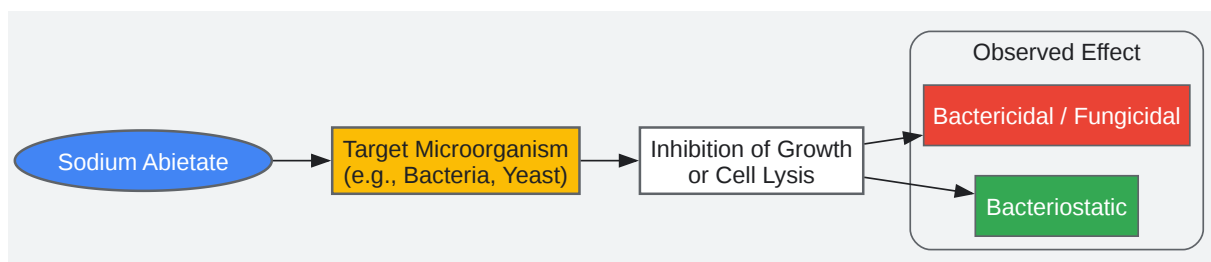
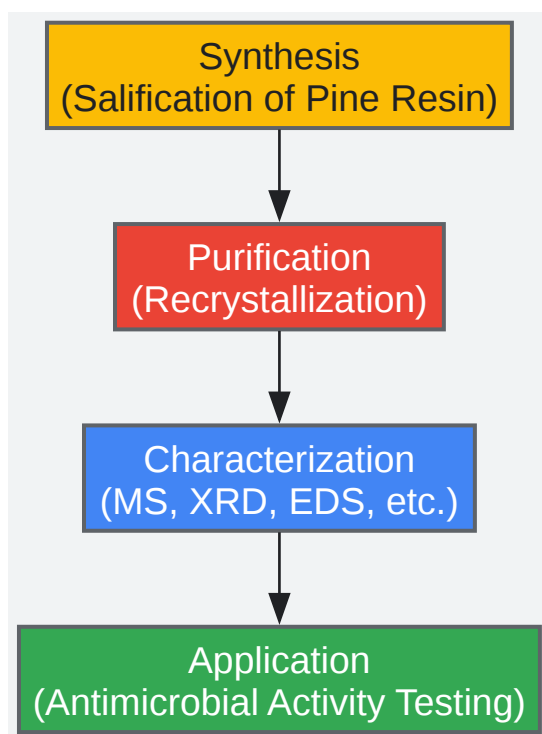
Molecular Identity and Structure

Sodium abietate is the sodium salt of abietic acid, a primary resin acid found in the oleoresin of coniferous trees.^[1] The salt form enhances the compound's solubility in water, making it suitable for a wider range of applications than its acidic precursor.^{[1][2]}

- Chemical Formula: $C_{20}H_{29}NaO_2$ ^{[3][4][5][6][7]}
- IUPAC Name: sodium (1R,4aR,4bR,10aR)-1,4a-dimethyl-7-propan-2-yl-2,3,4,4b,5,6,10,10a-octahydrophenanthrene-1-carboxylate^[5]
- CAS Number: 14351-66-7^{[3][4][5]}
- Common Synonyms: Abietic Acid Sodium Salt^{[3][4][5][7]}

The molecular structure is characterized by a tricyclic diterpene backbone, which is fundamental to its chemical properties and biological activity.





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